

An In-depth Technical Guide to 5-aminopyrimidin-4(5H)-one

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Compound of Interest

Compound Name: 5-aminopyrimidin-4(5H)-one

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Introduction

5-aminopyrimidin-4(5H)-one, a heterocyclic organic compound, holds significance in biochemical research, particularly in the study of nucleotide metabolism. As a derivative of pyrimidine, it serves as a precursor in the biosynthesis of purines, which are fundamental components of nucleic acids and various coenzymes. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and its role in biological pathways.

Chemical Identity and Nomenclature

The precise chemical identification of **5-aminopyrimidin-4(5H)-one** is crucial for accurate research and documentation. Due to tautomerism, this compound can exist in different forms. The IUPAC name for the most stable tautomer is 5-amino-1H-pyrimidin-6-one.

Synonyms:

- 5-amino-3,4-dihydropyrimidin-4-one[1]
- 5-Aminopyrimidin-4(3H)-one[1]
- 5-Amino-4-hydroxypyrimidine[1]

- 5-aminopyrimidin-4-ol[1]
- 5-amino-4(1H)-pyrimidinone[1]
- 4(1H)-Pyrimidinone, 5-amino-[1]

Physicochemical Properties

Understanding the physicochemical properties of 5-amino-1H-pyrimidin-6-one is essential for its handling, formulation, and application in experimental settings. The following table summarizes its key computed properties.

Property	Value
Molecular Formula	C ₄ H ₅ N ₃ O
Molecular Weight	111.10 g/mol
XLogP3	-1.5
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	0
Exact Mass	111.043262 g/mol
Monoisotopic Mass	111.043262 g/mol
Topological Polar Surface Area	71.3 Å ²
Heavy Atom Count	8
Complexity	129

Data sourced from PubChem CID 12455727.[1]

Experimental Protocols

Synthesis of 5-amino-1H-pyrimidin-6-one

While a specific, detailed experimental protocol for the direct synthesis of 5-amino-1H-pyrimidin-6-one is not readily available in the provided search results, a general and widely applicable method for the synthesis of substituted 2-aminopyrimidin-4(3H)-ones involves the condensation of a β -ketoester or a β -aldehydoester with guanidine. This reaction is often performed under microwave irradiation to enhance reaction rates and yields.

General Procedure for the Synthesis of Substituted 2-aminopyrimidin-4(3H)-ones:

Materials:

- Appropriate β -ketoester or β -aldehydoester (1 equivalent)
- Guanidine hydrochloride (2 equivalents)
- Potassium carbonate (1 equivalent)
- Microwave reactor
- Solvents for purification (e.g., methanol, chloroform)
- Silica gel for column chromatography

Methodology:

- To a microwave reactor vessel, add the β -ketoester or β -aldehydoester, guanidine hydrochloride, and potassium carbonate.
- Securely seal the vessel and place it in the microwave reactor.
- Irradiate the reaction mixture at a specified temperature (e.g., 140 °C) for a designated time (e.g., 10 minutes).
- After the reaction is complete, allow the vessel to cool to room temperature.
- Isolate the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of methanol in chloroform) to obtain the pure substituted 2-

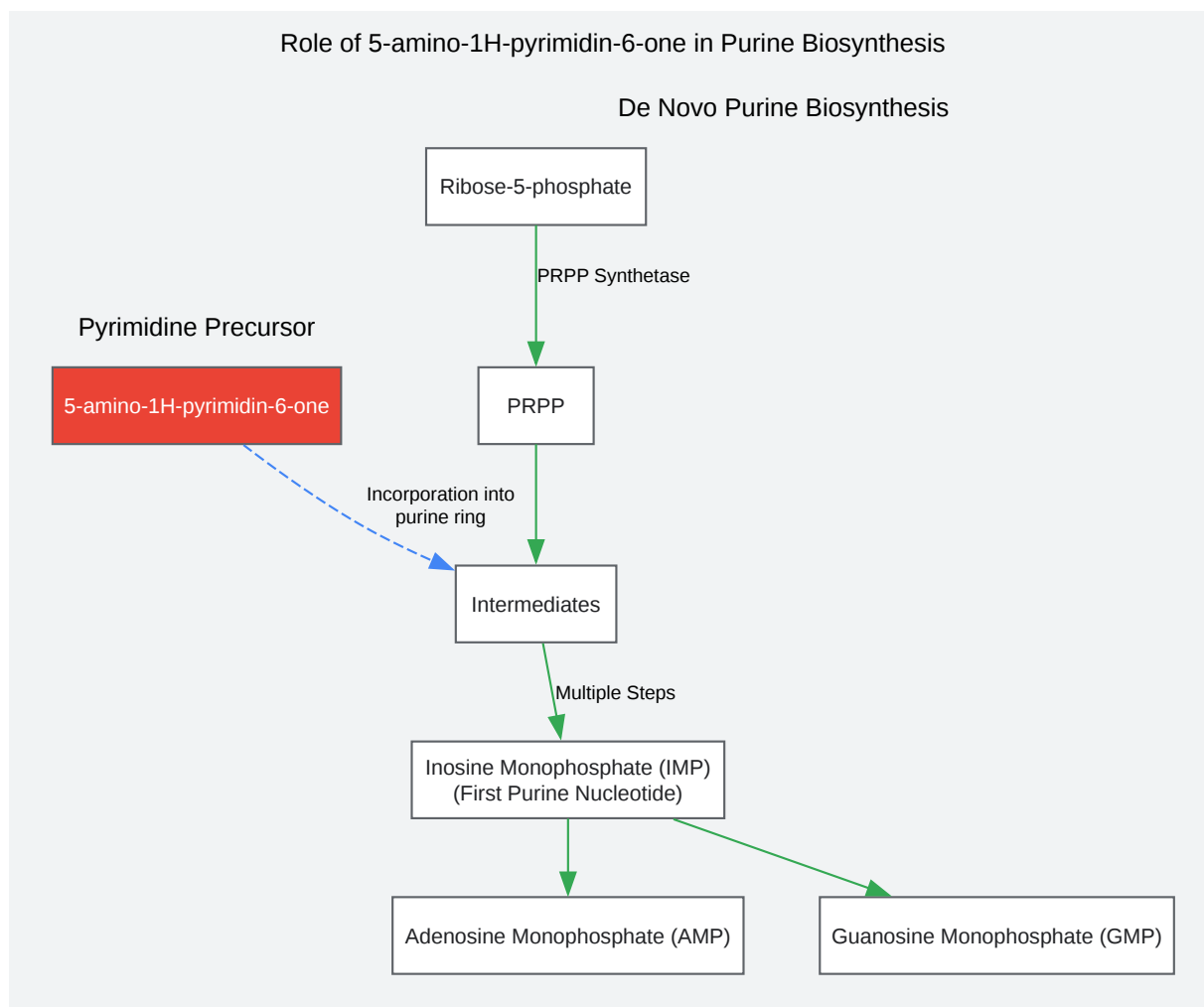
aminopyrimidin-4(3H)-one.[\[2\]](#)[\[3\]](#)

Note: This is a general procedure and the specific starting materials, reaction conditions, and purification methods would need to be optimized for the synthesis of 5-amino-1H-pyrimidin-6-one.

Biological Role and Signaling Pathways

5-amino-1H-pyrimidin-6-one is a key intermediate in the de novo biosynthesis of purine nucleotides. Purines, namely adenine and guanine, are essential for the formation of DNA and RNA, as well as energy carriers like ATP and GTP.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The pathway illustrates the foundational role of this pyrimidine derivative in the construction of the purine ring system, which is fundamental to cellular life.



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